

Personal protective equipment for handling 4-(2-bromoacetyl)benzenesulfonyl Chloride

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Compound of Interest

Compound Name: 4-(2-bromoacetyl)benzenesulfonyl Chloride

Cat. No.: B1334054

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Essential Safety and Handling Guide for 4-(2-bromoacetyl)benzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, handling, and disposal information for **4-(2-bromoacetyl)benzenesulfonyl chloride**. The following procedures are designed to ensure the personal safety of laboratory personnel and to minimize environmental exposure. This information has been compiled from safety data sheets (SDS) of closely related compounds, including 3-(2-bromoacetyl)benzenesulfonyl chloride, benzenesulfonyl chloride, and 4-bromobenzenesulfonyl chloride, in the absence of a specific SDS for the 4-isomer.

Hazard Identification and Personal Protective Equipment (PPE)

4-(2-bromoacetyl)benzenesulfonyl chloride is expected to be a corrosive compound that can cause severe skin burns and eye damage. It is also likely to be harmful if swallowed or inhaled. [1][2][3][4][5] Therefore, a comprehensive suite of personal protective equipment is mandatory for all personnel handling this compound.

Recommended Personal Protective Equipment (PPE)

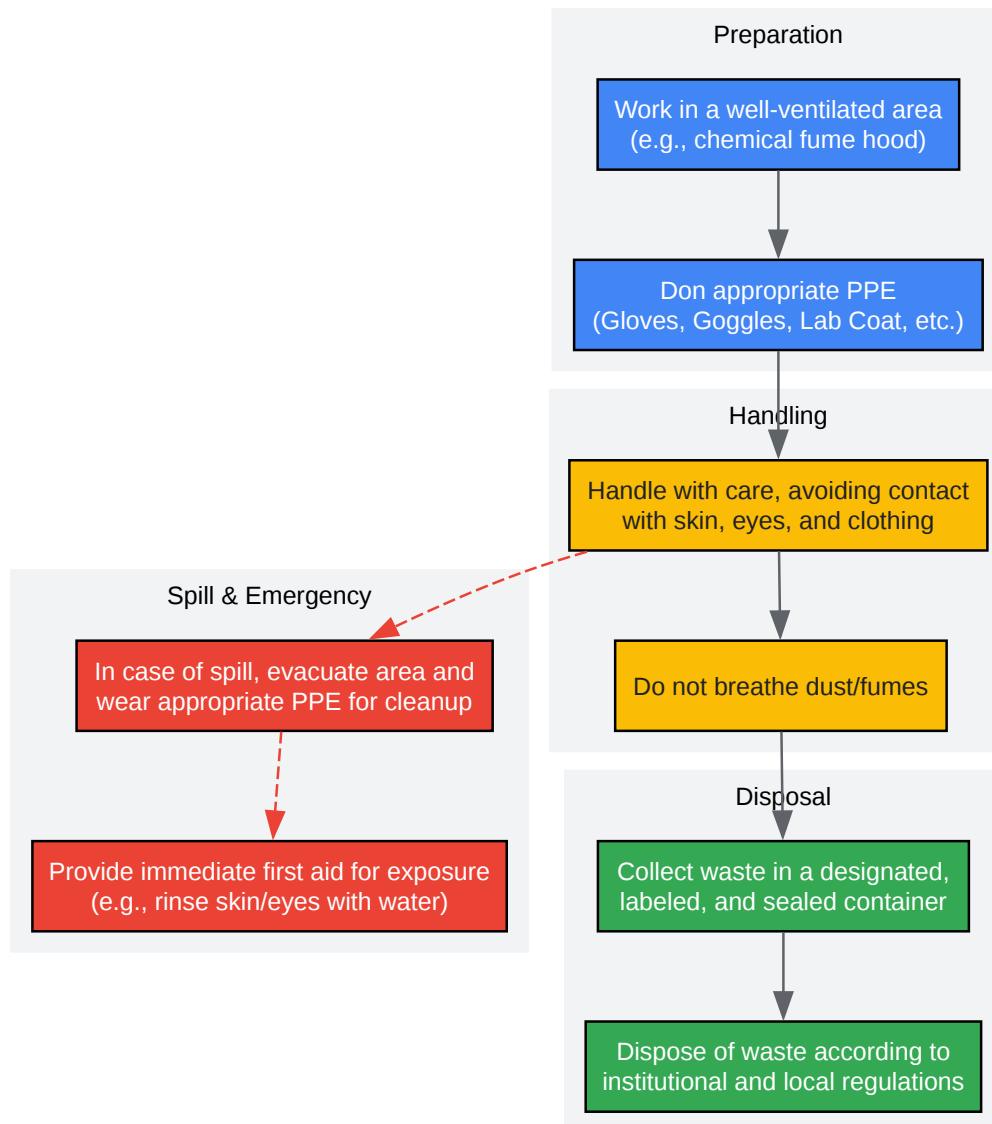
PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles and Face Shield	Wear tightly fitting chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[1] A face shield should be worn for additional protection.
Skin Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. ^[1]
Protective Clothing		Wear appropriate protective clothing to prevent skin exposure. ^[1] A lab coat or gown should be worn.
Respiratory Protection	Respirator	Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. ^[1] All handling should ideally be conducted in a chemical fume hood. ^[6]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to ensure safety.

Step-by-Step Handling and Disposal Workflow

Safe Handling and Disposal Workflow for 4-(2-bromoacetyl)benzenesulfonyl Chloride

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Caption: Workflow for the safe handling and disposal of **4-(2-bromoacetyl)benzenesulfonyl chloride**.

Handling Procedures:

- Work in a well-ventilated area, preferably a chemical fume hood.[6]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust or fumes.[2]
- Wash hands thoroughly after handling.[3]
- Keep the container tightly closed when not in use.[1]
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2][4] The compound is moisture-sensitive.[1][4]

Disposal Plan:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[2][5]
- Waste material should be disposed of in an approved waste disposal plant.[2][3]
- Do not allow the product to enter drains.

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. [2][3] Remove contact lenses, if present and easy to do. Continue rinsing. [2][3] Immediately call a POISON CENTER or doctor/physician. [2][3]
Skin Contact	Take off immediately all contaminated clothing. [2] Rinse skin with water or shower. [2] Immediately call a POISON CENTER or doctor. [2]
Inhalation	Remove person to fresh air and keep comfortable for breathing. [2] Immediately call a POISON CENTER or doctor. [2]
Ingestion	Rinse mouth. [2][3] Do NOT induce vomiting. [2] [3] Immediately call a POISON CENTER or doctor. [2]

This guide is intended to provide essential safety information. Always consult with your institution's safety officer and refer to all available safety data sheets for related compounds before handling this chemical.

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